

A Technical Guide to 4-Bromo-3-methylbenzaldehyde: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: **4-Bromo-3-methylbenzaldehyde**

Cat. No.: **B1279091**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-3-methylbenzaldehyde is a substituted aromatic aldehyde that serves as a crucial intermediate and versatile building block in organic synthesis. Its unique structure, featuring an aldehyde functional group, a bromine atom, and a methyl group on a benzene ring, allows for a wide range of chemical transformations. This makes it a valuable precursor for the synthesis of complex organic molecules, including pharmaceutical scaffolds and agrochemicals. This technical guide provides an in-depth overview of the chemical and physical properties of **4-Bromo-3-methylbenzaldehyde**, detailed experimental protocols for its synthesis, and a summary of its key applications in research and development.

Chemical Identity and Properties

4-Bromo-3-methylbenzaldehyde is an organic compound with the chemical formula C_8H_7BrO .^[1] It is also known by its IUPAC name, **4-bromo-3-methylbenzaldehyde**, and CAS number 78775-11-8.

Table 1: Physicochemical Properties of **4-Bromo-3-methylbenzaldehyde**

Property	Value	Reference(s)
Chemical Formula	<chem>C8H7BrO</chem>	[1]
Molecular Weight	199.04 g/mol	[1]
CAS Number	78775-11-8	[1]
Appearance	Colorless to white oil or solid	[1]
Melting Point	114-116 °C	[1]
Boiling Point	~262 °C	[1]
Purity	Typically ≥98%	

Table 2: Spectroscopic and Safety Information

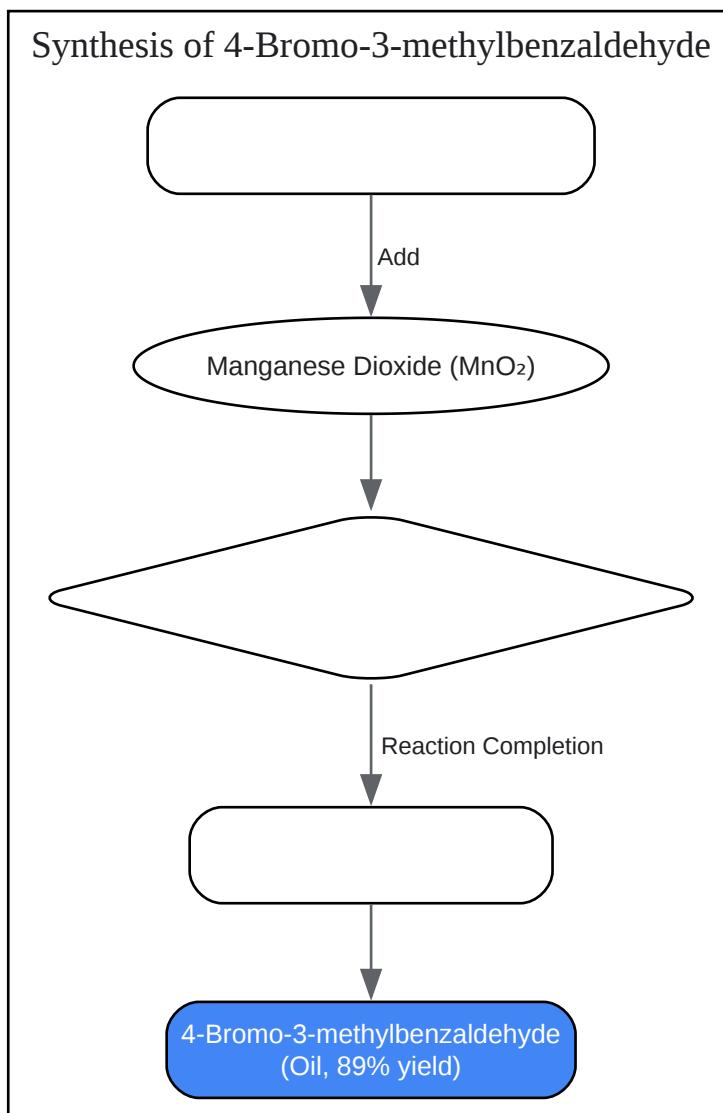
Parameter	Description	Reference(s)
¹ H NMR	Expected signals for aldehydic, aromatic, and methyl protons. Aromatic region simplified due to para-like substitution pattern.	[2]
¹³ C NMR	Expected signals for carbonyl, aromatic, and methyl carbons.	[3]
IR Spectroscopy	Characteristic C=O stretch for aldehyde (~1700 cm ⁻¹), C-H stretches for aldehyde, aromatic, and methyl groups.	[4]
Safety	Irritating to skin, eyes, and respiratory system. Harmful if swallowed.	[1]
Hazard Statements	H302, H315, H319, H335	[5]
Precautionary Statements	P261, P280, P305+P351+P338	[5]

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-3-methylbenzaldehyde** is most commonly achieved through the oxidation of its corresponding alcohol, (4-bromo-3-methylphenyl)methanol.[1] An alternative approach involves the electrophilic bromination of 3-methylbenzaldehyde.[6]

Synthesis via Oxidation of (4-Bromo-3-methylphenyl)methanol

This method provides a high-yield route to the target compound.



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Caption: Workflow for the synthesis of **4-Bromo-3-methylbenzaldehyde**.

Experimental Protocol:

- (4-Bromo-3-methylphenyl)methanol (420 mg, 2.09 mmol) is dissolved in dichloromethane (6 mL) at room temperature.[1]
- Manganese dioxide (1.82 g, 20.9 mmol) is subsequently added to this solution.[1]
- The reaction mixture is stirred at room temperature for 12 hours.[1]
- Upon completion of the reaction, the insoluble solid is removed by filtration.[1]
- The filtrate is concentrated under reduced pressure to afford **4-bromo-3-methylbenzaldehyde** (372 mg, 89% yield) as an oil.[1]

Chemical Reactivity and Applications

The dual functionality of the aldehyde group and the bromine atom makes **4-Bromo-3-methylbenzaldehyde** a highly reactive and versatile intermediate in organic synthesis.[6]

Grignard Reaction

The aldehyde group can readily undergo nucleophilic addition. For instance, reaction with a Grignard reagent such as methyl magnesium bromide converts the aldehyde to a secondary alcohol. This alcohol can then be oxidized to the corresponding acetophenone.[7]

Experimental Protocol for Grignard Reaction and Subsequent Oxidation:

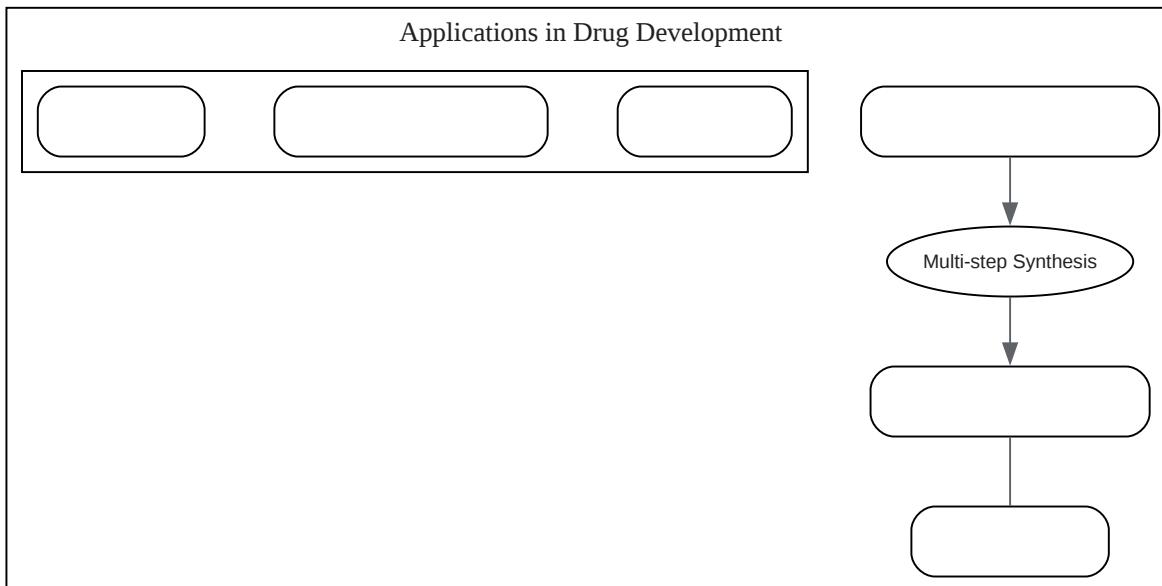
- A solution of **4-bromo-3-methylbenzaldehyde** (4 g, 20 mmol) in dry tetrahydrofuran (40 mL) is cooled to 0°C under a nitrogen atmosphere.[7]
- Methyl magnesium bromide (20 mL, 1N in tetrahydrofuran) is added dropwise.[7]
- The ice bath is removed, and the mixture is stirred for 2 hours.[7]
- The reaction is quenched with aqueous ammonium chloride (40 mL) and extracted with dichloromethane (3 x 20 mL).[7]

- The combined organic phases are dried over sodium sulphate, filtered, and concentrated. The residue is purified by column chromatography to yield 1-(4-bromo-3-methylphenyl)ethanol.[\[7\]](#)

Applications in Drug Discovery and Development

4-Bromo-3-methylbenzaldehyde is a valuable building block for the synthesis of complex molecular scaffolds used in the development of new pharmaceuticals.[\[6\]](#)

- Pharmaceutical Intermediates: It serves as a key starting material for a variety of more complex molecules with potential biological activity.[\[7\]](#)
- Synthesis of Bioactive Scaffolds: Its reactivity allows for its incorporation into diverse molecular frameworks, which are foundational structures for drug candidates.[\[7\]](#)
- Epigenetic Enzyme Inhibitors: Research has suggested its potential utility in the synthesis of inhibitors for enzymes such as Polycomb Repressive Complex 2 (PRC2), which is a target in cancer therapy.[\[8\]](#)[\[9\]](#)
- Other Therapeutic Areas: Derivatives of this compound have been used to synthesize molecules with potential applications as opioid receptor antagonists and PPAR δ agonists for conditions like osteoporosis.[\[10\]](#)



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Caption: Role of **4-Bromo-3-methylbenzaldehyde** in drug development.

Safety and Handling

4-Bromo-3-methylbenzaldehyde is classified as an irritant and is harmful if swallowed.[1] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.[1] Store in a cool, dry place under an inert atmosphere.

Conclusion

4-Bromo-3-methylbenzaldehyde is a chemical intermediate of significant value to the research, pharmaceutical, and chemical synthesis industries. Its well-defined reactivity, coupled with established synthetic protocols, makes it an essential tool for the construction of novel and complex molecules. This guide provides the foundational technical information required for its

safe handling, synthesis, and application in advanced scientific research and drug development endeavors.

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